

JNJ-28330835: A Technical Overview of a Selective Androgen Receptor Modulator

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Compound of Interest

Compound Name: JNJ-28330835

Cat. No.: B1673012

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **JNJ-28330835**, a selective androgen receptor modulator (SARM). The information presented is curated from publicly available scientific literature and databases to support research and development efforts in the field of androgen receptor modulation.

Core Compound Information

JNJ-28330835 is a nonsteroidal SARM that has been investigated for its potential therapeutic applications.^{[1][2][3][4]} It has demonstrated tissue-selective androgenic effects in preclinical studies, showing promise for promoting anabolic activity in muscle and bone with reduced impact on reproductive tissues.^[3]

IUPAC Name and Synonyms

The chemical identity of **JNJ-28330835** is defined by its IUPAC name and a variety of synonyms used in scientific literature and chemical databases.

Identifier	Value
IUPAC Name	(5S)-N-[4-cyano-3-(trifluoromethyl)phenyl]-5-methyl-3-(trifluoromethyl)-1,4-dihydropyrazole-5-carboxamide ^[5]
Synonyms	JNJ-28330835, JNJ 28330835, JNJ28330835 ^[6]
CAS Number	888072-47-7 ^{[1][5]}
PubChem CID	11703306 ^{[1][5]}
DrugBank Accession	DB13936 ^[1]

Preclinical Data

JNJ-28330835 has been evaluated in preclinical models to determine its efficacy and tissue selectivity. The majority of the available quantitative data comes from studies in rats.

In Vivo Efficacy in Rat Models

Studies in both orchidectomized (castrated) and intact male rats have demonstrated the anabolic and prostate-sparing properties of **JNJ-28330835**.

Table 1: Effects of **JNJ-28330835** on Anabolic and Androgenic Tissues in Rats

Experimental Model	Treatment Group	Dose (mg/kg)	Outcome Measure	Result
Orchiectomized Rats	JNJ-28330835	10	Levator Ani Muscle Growth	Stimulated maximal growth[3]
Intact Rats	JNJ-28330835	10	Prostate Weight	Reduced by a mean of 30%[3]
Orchiectomized Rats	JNJ-28330835	Not Specified	Lean Body Mass	Prevented half of the loss associated with orchidectomy[3]
Aged Orchidectomized Rats	JNJ-28330835	Not Specified	Lean Body Mass	Restored about 30% of lost lean mass[3]

Experimental Protocols

Detailed experimental protocols for the studies involving **JNJ-28330835** are not exhaustively detailed in the available literature. However, based on standard methodologies for SARM evaluation, the key experiments cited likely followed procedures similar to those outlined below.

General In Vivo Protocol for SARM Evaluation in Rodents

- Animal Model: Male Sprague-Dawley rats are commonly used.[3] For studies on anabolic and androgenic effects, both surgically orchidectomized (to remove endogenous androgens) and intact animals are utilized.
- Acclimation: Animals are acclimated to the laboratory environment for a specified period before the commencement of the study.
- Grouping and Dosing: Animals are randomly assigned to control and treatment groups. **JNJ-28330835** is typically administered orally.[3] The vehicle for the compound is a crucial component of the protocol but is not specified in the available abstracts.

- Endpoint Measurement:
 - Anabolic Activity: The wet weight of the levator ani muscle is a primary endpoint.
 - Androgenic Activity: The wet weights of the prostate and seminal vesicles are measured.
 - Body Composition: Lean body mass and fat mass can be assessed using techniques like magnetic resonance imaging (MRI).^[3]
- Statistical Analysis: Data are typically analyzed using appropriate statistical methods, such as ANOVA followed by post-hoc tests, to determine significant differences between treatment groups.

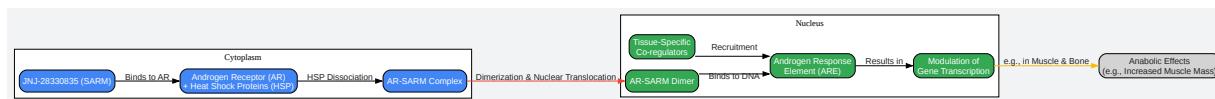
Note: Specific details regarding animal strain, age, housing conditions, diet, and precise formulation of the dosing solution for **JNJ-28330835** are not available in the reviewed literature.

Signaling Pathways

JNJ-28330835 exerts its effects by modulating the androgen receptor (AR), a ligand-activated nuclear transcription factor. The tissue selectivity of SARMs is believed to be a result of their unique interactions with the AR, leading to differential recruitment of co-regulators and subsequent modulation of gene expression in a tissue-specific manner.

General Androgen Receptor Signaling Pathway

The following diagram illustrates the general mechanism of androgen receptor activation, which is the primary pathway modulated by **JNJ-28330835**.

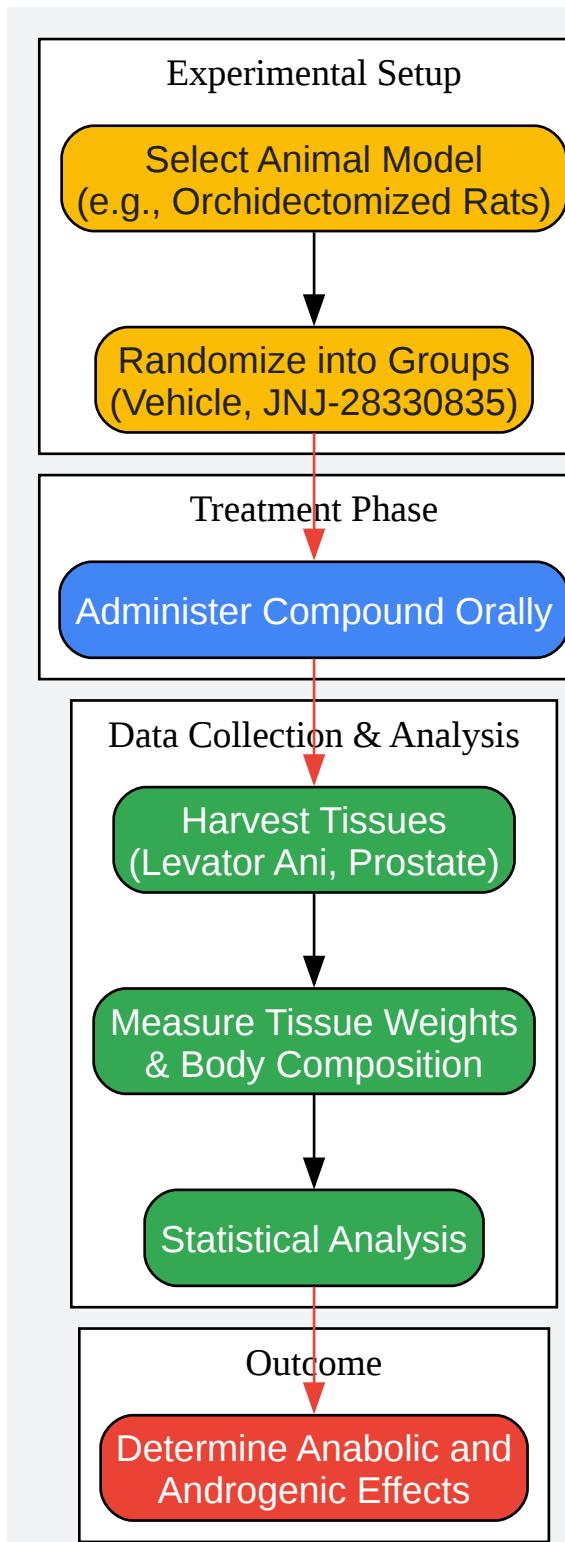


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General Androgen Receptor Signaling Pathway

Experimental Workflow for In Vivo SARM Evaluation

The logical flow of a typical preclinical in vivo study to evaluate a SARM like **JNJ-28330835** is depicted in the following workflow diagram.



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In Vivo SARM Evaluation Workflow

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